

# Essential Safety and Operational Guide for Handling 1-Bromo-4-chlorobutane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Bromo-4-chlorobutane

Cat. No.: B103958

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling of **1-Bromo-4-chlorobutane** (CAS No. 6940-78-9), a versatile but hazardous halogenated hydrocarbon. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

## Hazard Identification and Physicochemical Properties

**1-Bromo-4-chlorobutane** is a flammable liquid and vapor that is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation. It is also suspected of causing cancer. Understanding its physical and chemical properties is the first step in safe handling.

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>8</sub> BrCl
Molecular Weight	171.46 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	176-179 °F (80-82 °C) at 30 mmHg
Flash Point	140 °F (60 °C)
Density	1.488 g/mL at 25 °C

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **1-Bromo-4-chlorobutane** to minimize exposure.

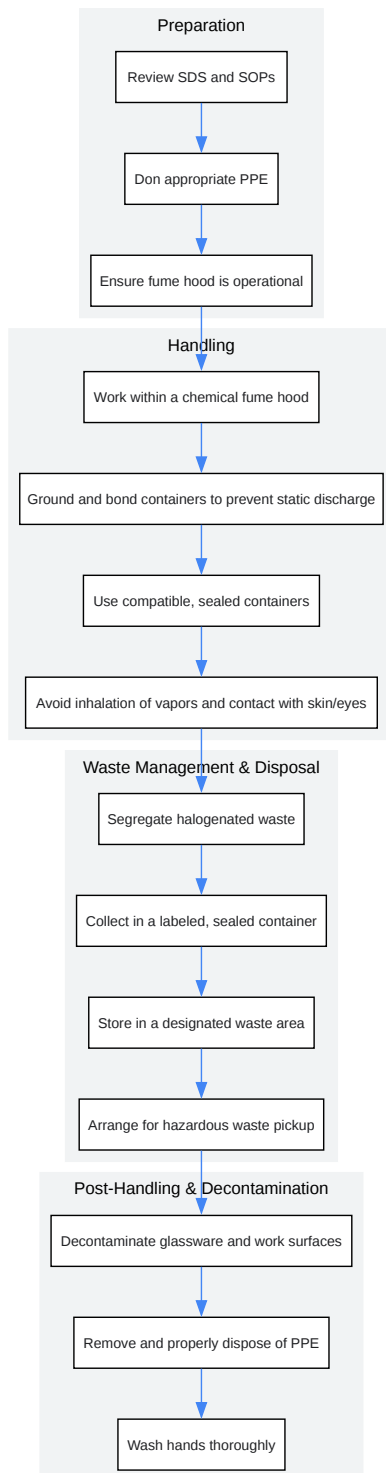
PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles with side shields or a face shield.	Protects against splashes and vapors which can cause serious eye irritation.
Hand Protection	While specific breakthrough time data for 1-Bromo-4-chlorobutane is limited, for halogenated hydrocarbons, Viton® or Butyl Rubber gloves are generally recommended for prolonged contact. For incidental splash protection, Nitrile gloves may be used, but they should be changed immediately upon contamination. Double gloving is a recommended practice. Always consult the glove manufacturer's specific chemical resistance guide.	Halogenated hydrocarbons can readily penetrate many common glove materials. Proper glove selection is critical to prevent skin absorption.
Body Protection	A flame-resistant lab coat, long pants, and closed-toe shoes.	Protects skin from splashes and potential fire hazards.
Respiratory Protection	All handling of 1-Bromo-4-chlorobutane should be conducted in a certified chemical fume hood. If the concentration of vapors may exceed exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is required.	The vapor is irritating to the respiratory tract and may have long-term health effects.

## Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling ensures minimal risk of exposure and accidents.

Experimental Workflow for Handling **1-Bromo-4-chlorobutane**

Workflow for Handling 1-Bromo-4-chlorobutane

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Caption: Workflow for Handling **1-Bromo-4-chlorobutane**

## Disposal Plan

Proper disposal of **1-Bromo-4-chlorobutane** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

### A. Waste Segregation and Collection:

- **Designated Waste Container:** Use a dedicated, properly labeled, and leak-proof container for all **1-Bromo-4-chlorobutane** waste. The container should be made of a compatible material (e.g., glass or high-density polyethylene).
- **Labeling:** The waste container must be clearly labeled as "Hazardous Waste, Halogenated Organic Liquid" and list "**1-Bromo-4-chlorobutane**" as a primary constituent.
- **Segregation:** Do not mix halogenated waste with non-halogenated organic waste, as this can significantly increase disposal costs and complexity.

### B. Decontamination of Glassware:

- **Initial Rinse:** Rinse the glassware three times with a small amount of a suitable organic solvent (e.g., acetone or ethanol). Collect these rinses in the designated halogenated waste container.
- **Washing:** Wash the rinsed glassware with soap and hot water.
- **Final Rinse:** Rinse thoroughly with deionized water.

### C. Spill Management:

In the event of a small spill (less than 100 mL) within a chemical fume hood:

- **Alert Personnel:** Inform others in the immediate area.
- **Ensure Proper PPE:** Wear the appropriate PPE, including double gloves.

- **Containment:** Use a spill kit with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads) to absorb the spill.
- **Collection:** Carefully collect the absorbent material using non-sparking tools and place it in a sealed, labeled hazardous waste container.
- **Decontamination:** Decontaminate the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.

For larger spills, or any spill outside of a fume hood, evacuate the area and contact your institution's Environmental Health and Safety (EHS) office immediately.

## Emergency Procedures

Emergency Situation	Immediate Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

By adhering to these safety protocols, researchers can mitigate the risks associated with handling **1-Bromo-4-chlorobutane** and maintain a safe laboratory environment. Always prioritize safety and consult your institution's specific guidelines and EHS department for any questions or concerns.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)